

# safe handling and storage procedures for 1,4-dioxane

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## Compound of Interest

Compound Name: Dimethoxane

Cat. No.: B1670664

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## Application Notes and Protocols for 1,4-Dioxane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety protocols for the handling and storage of 1,4-dioxane to ensure the safety of laboratory personnel and the integrity of experimental work. 1,4-Dioxane is a versatile solvent used in various applications, but it also presents significant health and safety risks.<sup>[1]</sup> Adherence to these guidelines is critical for minimizing exposure and preventing accidents.

## Hazard Summary

1,4-Dioxane is a flammable liquid and vapor that is suspected of causing cancer and may cause damage to organs through prolonged or repeated exposure.<sup>[2]</sup> It can cause serious eye irritation, respiratory irritation, and drowsiness.<sup>[2]</sup> A significant hazard associated with 1,4-dioxane is its ability to form explosive peroxides upon prolonged exposure to air and light.<sup>[1][3]</sup>

Health Effects:

- Acute Exposure: High vapor concentrations can irritate the eyes, nose, and throat.<sup>[4][5][6][7]</sup> Ingestion or high levels of exposure can lead to severe liver and kidney damage, and in some cases, death.<sup>[4][5][6][7]</sup> Skin contact may cause irritation.<sup>[1][4]</sup>

- Chronic Exposure: Long-term exposure is associated with liver and kidney damage.[7] It is classified as a likely or probable human carcinogen by several regulatory agencies.[5][6][8]

## Data Presentation: Physical and Chemical Properties

Property	Value	Reference
CAS Number	123-91-1	[1]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	[1]
Molecular Weight	88.11 g/mol	[9]
Appearance	Colorless liquid	[1]
Odor	Faint, pleasant, ether-like	[4]
Boiling Point	100-102 °C (212-216 °F)	[1]
Melting Point	10-12 °C (50-54 °F)	
Flash Point	12 °C (53.6 °F) (Closed Cup)	[9]
Auto-ignition Temperature	180 °C (356 °F)	[9]
Flammability Limits	Lower: 2%, Upper: 22%	[9]
Vapor Density	3.03 (Air = 1)	[9]
Specific Gravity	1.0337 (Water = 1)	[9]
Solubility	Miscible with water	[4]

## Experimental Protocols: Safe Handling and Storage Engineering Controls

All work with 1,4-dioxane must be conducted in a certified chemical fume hood to minimize inhalation exposure.[1][2] The work area should be equipped with an approved emergency eyewash station and safety shower.[2] Use of explosion-proof equipment is recommended to prevent ignition of flammable vapors.[2]

## Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is crucial. The following are minimum requirements:

- Eye and Face Protection: Tightly fitting safety goggles or a full-face shield are mandatory.[\[1\]](#)[\[2\]](#)
- Skin Protection:
  - Gloves: Butyl rubber gloves are recommended for handling 1,4-dioxane.[\[1\]](#)[\[2\]](#) Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.[\[10\]](#)
  - Lab Coat: A fire/flamm-resistant lab coat that is fully buttoned is required.[\[1\]](#)[\[2\]](#)
  - Clothing: Wear long pants and closed-toe shoes to ensure no skin is exposed.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: If there is a potential for exposure above permissible limits, a NIOSH-approved full-face respirator with appropriate cartridges should be used.[\[1\]](#)[\[11\]](#) Respirator use requires prior training and fit-testing.[\[1\]](#)[\[2\]](#)

## Storage Protocol

Proper storage is critical to prevent the formation of explosive peroxides and to mitigate fire hazards.

- Containers: Store in tightly closed, properly labeled containers.[\[1\]](#)[\[12\]](#) Containers that have been opened must be carefully resealed and kept upright.[\[1\]](#)[\[12\]](#)
- Location: Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and direct sunlight.[\[2\]](#)[\[11\]](#)[\[13\]](#) Store in a designated flammables storage cabinet.[\[14\]](#)
- Incompatibilities: Avoid storage near oxidizing agents, oxygen, halogens, reducing agents, perchlorates, and trimethylaluminum.[\[2\]](#)[\[11\]](#)
- Peroxide Formation:
  - Date containers upon receipt and upon opening.[\[1\]](#)[\[3\]](#)

- Unopened containers can be stored for up to 18 months from the date of receipt.[3]
- Opened containers should not be stored for more than 12 months.[3] Some sources recommend a shorter period of 6 months after opening.[1]
- Regularly test for the presence of peroxides, especially before distillation or evaporation. If peroxides are detected, consult safety protocols for their removal or dispose of the chemical as hazardous waste.[1]

## Waste Disposal Protocol

- All 1,4-dioxane waste is considered hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container.[1]
- Store waste containers in a secondary containment area.[2]
- Dispose of expired or peroxide-containing 1,4-dioxane promptly.[2] The primary method for disposal is incineration.[15]
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Emergency Procedures

### Spills

- Small Spills (<1 L):
  - Evacuate non-essential personnel from the immediate area.
  - Remove all sources of ignition.[3]
  - Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).[3]
  - Collect the absorbed material into a sealed container for hazardous waste disposal.[3]
  - Clean the spill area with soap and water.[14]

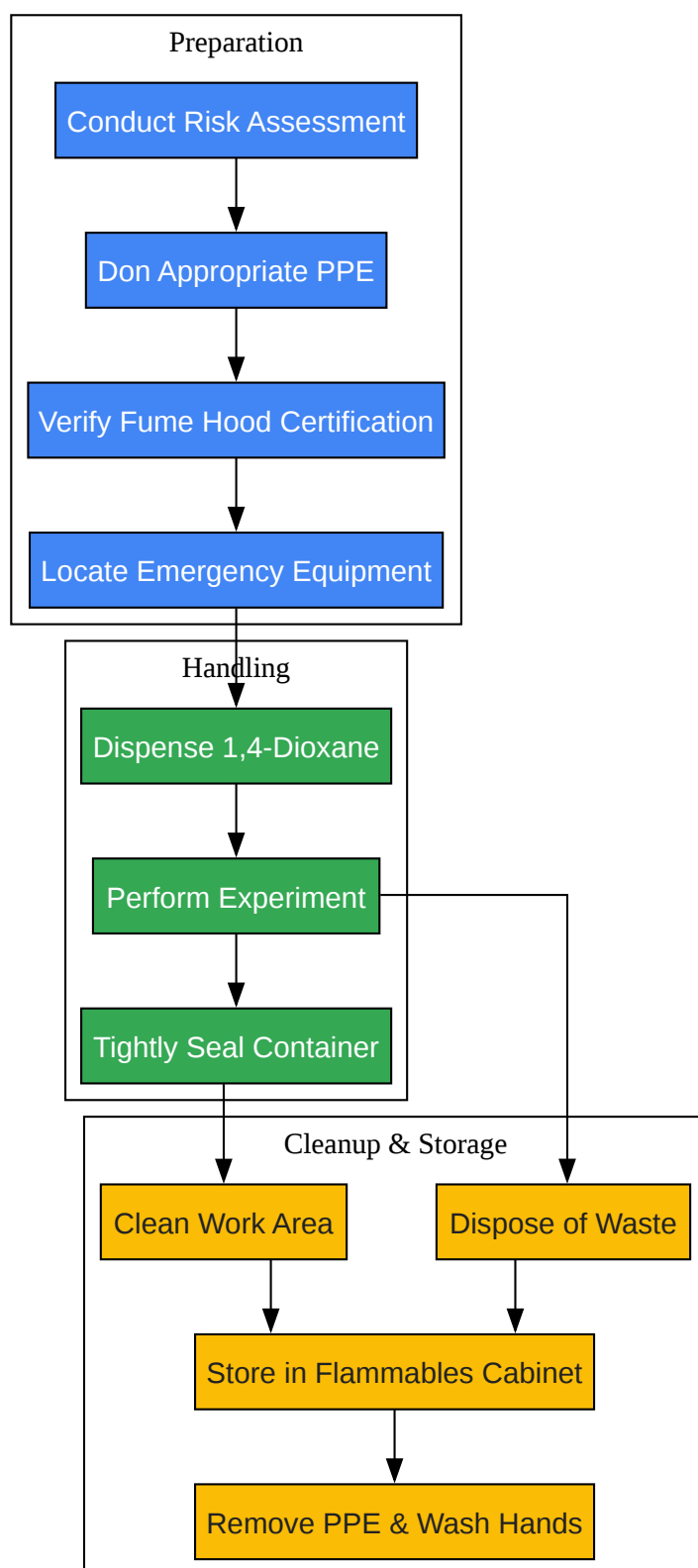
- Large Spills (>1 L):
  - Evacuate the entire area immediately.[\[1\]](#)
  - Activate the nearest fire alarm and notify emergency responders.[\[2\]](#)
  - If safe to do so, close the door to the affected area to contain vapors.

## Exposure

- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately remove contaminated clothing.[\[2\]](#) Flush the affected skin with copious amounts of water for at least 15 minutes.[\[1\]](#)[\[2\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[\[1\]](#)[\[2\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[1\]](#)[\[2\]](#) Rinse the mouth with water and seek immediate medical attention.[\[1\]](#)[\[2\]](#)

## Visualizations

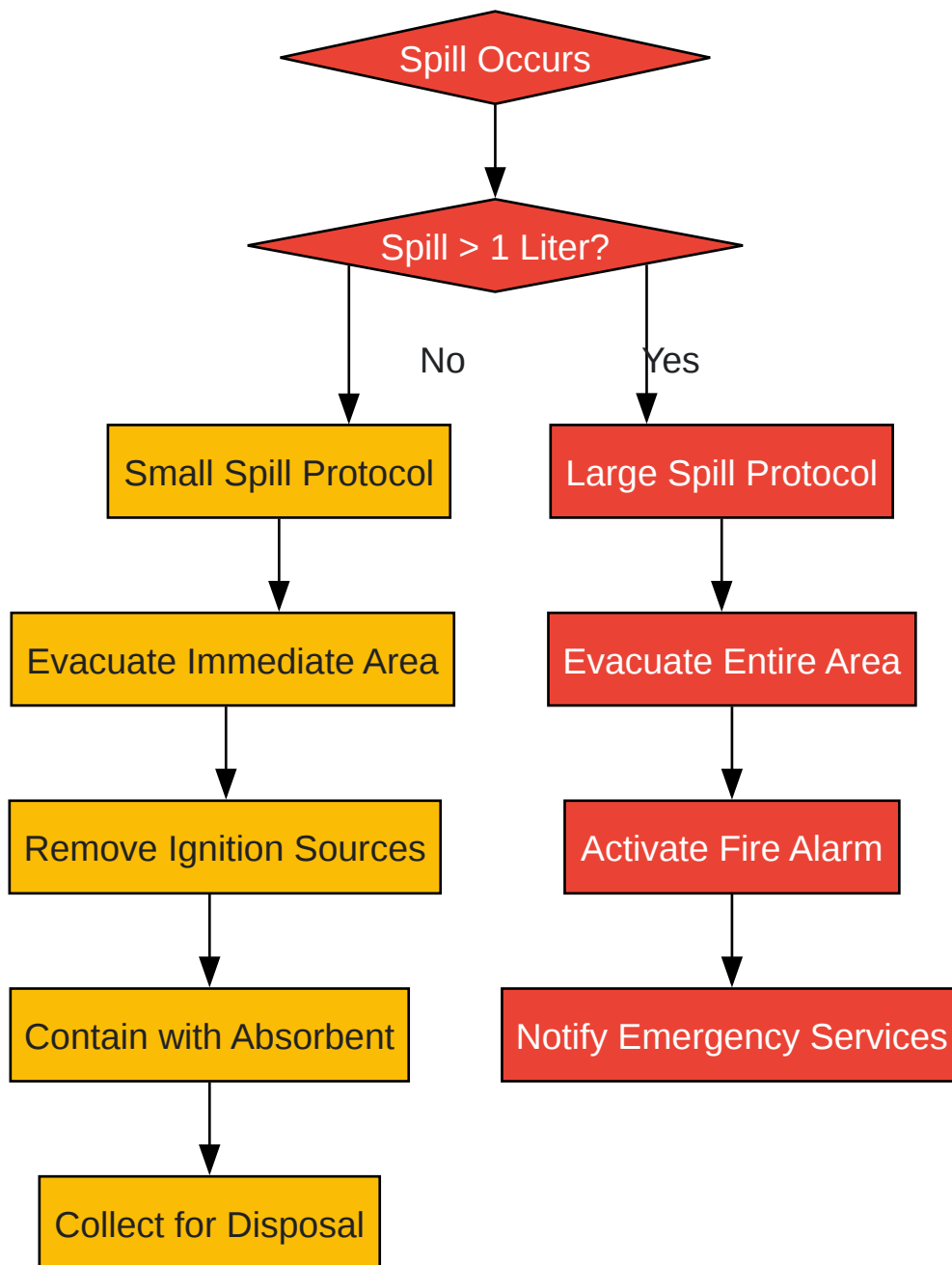
### Safe Handling Workflow



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Caption: Workflow for the safe handling of 1,4-dioxane in a laboratory setting.

## Emergency Spill Response Logic



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Caption: Decision-making flowchart for responding to a 1,4-dioxane spill.

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